

# Application Notes and Protocols for Gamma Camera Calibration in Iodine-131 Imaging

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## Compound of Interest

Compound Name: Sodium iodide I 131

Cat. No.: B1214201

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## Introduction

Quantitative imaging of Iodine-131 (I-131) is crucial for accurate dosimetry in targeted radionuclide therapy and for precise diagnostic assessments in nuclear medicine. The high-energy gamma emissions (primarily at 364 keV) and the presence of higher energy photons (637 keV and 723 keV) from I-131 present unique challenges for gamma camera calibration.<sup>[1]</sup> Septal penetration by high-energy photons and increased Compton scatter can degrade image quality and compromise quantitative accuracy.<sup>[2][3]</sup> Therefore, meticulous and regular calibration of the gamma camera is paramount to ensure the reliability and reproducibility of I-131 imaging data.

These application notes provide detailed protocols for the essential calibration procedures for gamma cameras used in I-131 imaging, adhering to standards set by the National Electrical Manufacturers Association (NEMA).<sup>[4][5][6]</sup> The procedures covered include energy peaking, uniformity assessment, spatial resolution and linearity evaluation, and sensitivity calibration.

## I. Energy Peak Calibration

**Objective:** To ensure the gamma camera's energy spectrum is correctly centered on the 364 keV photopeak of Iodine-131. This is a critical first step for all other calibration procedures and clinical imaging.

**Protocol:**

- Source Preparation: Use a shielded I-131 point source with an activity of approximately 18.5-37 MBq (0.5-1.0 mCi).
- Detector Setup:
  - Remove the collimator for an intrinsic measurement.
  - Position the I-131 point source at a distance of at least 5 times the Useful Field of View (UFOV) diameter from the detector face.[\[7\]](#)
- Acquisition:
  - Acquire an energy spectrum.
  - Adjust the gamma camera's energy window to be centered over the 364 keV photopeak.
- Verification:
  - Set a 15-20% energy window around the 364 keV peak.[\[7\]](#)[\[8\]](#)
  - Acquire a static image and verify that the photopeak is correctly centered in the window.

## II. Uniformity Calibration

Objective: To correct for spatial variations in detector response, which can manifest as "hot" or "cold" spots in an image and lead to ring artifacts in SPECT reconstructions.[\[7\]](#)[\[9\]](#) Both intrinsic (detector only) and extrinsic (detector with collimator) uniformity should be assessed.

### A. Intrinsic Uniformity

**Protocol:**

- Source Preparation: Use an I-131 point source with an activity of approximately 7.4-18.5 MBq (200-500  $\mu$ Ci).[\[7\]](#)
- Detector Setup:

- Remove the collimator.
- Position the source at a distance of at least 5 UFOV diameters from the detector.
- Acquisition:
  - Center the 364 keV photopeak with a 15-20% energy window.
  - Acquire a high-count flood image (typically 100-120 million counts for a correction matrix).
- Analysis:
  - Calculate the integral and differential uniformity for both the Central Field of View (CFOV) and the UFOV.
  - Compare the values against the manufacturer's specifications and NEMA standards.

## B. Extrinsic Uniformity

### Protocol:

- Source Preparation: Use a flood phantom filled with a uniform solution of I-131. The total activity should be sufficient to achieve a count rate of 20,000-30,000 counts per second.
- Detector Setup:
  - Mount the high-energy (HE) collimator appropriate for I-131 imaging.
  - Place the flood phantom directly on the collimator face.
- Acquisition:
  - Use the same energy window settings as for intrinsic uniformity.
  - Acquire a flood image of at least 30 million counts.
- Analysis:

- Calculate and analyze the extrinsic uniformity parameters as described for intrinsic uniformity.

#### Data Summary: Uniformity Parameters

Parameter	Description	Typical Acceptance Limit (NEMA)
Integral Uniformity (IU)	Maximum pixel value deviation from the mean over a specified area.	$\leq 5\%$
Differential Uniformity (DU)	Maximum rate of change of counts over a short distance.	$\leq 3\%$

### III. Spatial Resolution and Linearity

Objective: To determine the gamma camera's ability to distinguish between closely spaced sources (spatial resolution) and to accurately represent straight lines (spatial linearity).<sup>[10]</sup> Poor linearity can cause image distortion.<sup>[11]</sup>

#### Protocol:

- Phantom Setup:
  - For intrinsic measurements, place a four-quadrant bar phantom or a phantom with parallel line equal spacing (PLES) directly on the detector face (with caution).
  - For extrinsic measurements, place the phantom on the face of the HE collimator.
- Source Preparation:
  - For intrinsic resolution, use an I-131 point source positioned at  $>5$  UFOV diameters.
  - For extrinsic resolution, use a sheet source or a flood phantom filled with I-131 placed behind the bar phantom.
- Acquisition:

- Acquire a high-resolution image with at least 10 million counts.
- Acquire images with the bar phantom oriented at 0, 90, 180, and 270 degrees.
- Analysis:
  - Spatial Resolution: Visually determine the smallest set of bars that can be resolved. Quantitative analysis involves calculating the Full Width at Half Maximum (FWHM) of a line spread function.
  - Linearity: Visually inspect the straightness of the lines in the acquired image. Quantitative analysis measures the deviation of the imaged lines from a straight line.

#### Data Summary: Spatial Resolution

Parameter	Description	Typical Values
Intrinsic Spatial Resolution (FWHM)	The resolution of the detector without a collimator.	3-4 mm
System Spatial Resolution (FWHM)	The resolution with the collimator, which is the dominant factor.	7-12 mm for HE collimators

## IV. Sensitivity Calibration

Objective: To determine the gamma camera's efficiency in detecting photons, which is essential for converting image counts to absolute activity (e.g., in Bq or  $\mu\text{Ci}$ ).[\[1\]](#)[\[12\]](#) This is a critical step for quantitative analysis and dosimetry.

#### Protocol:

- Source Preparation:
  - Prepare a source of I-131 with a known activity, accurately measured in a dose calibrator. The source can be a point source in a syringe or a small vial.
  - A typical activity is in the range of 37-185 MBq (1-5 mCi).[\[13\]](#)

- Acquisition:
  - Acquire a planar image of the source at a defined distance (e.g., 10 cm) from the collimator.[\[14\]](#)
  - Acquire the image for a predefined time (e.g., 60 seconds).[\[14\]](#)
  - Draw a Region of Interest (ROI) around the source in the image and record the total counts.
  - Acquire a background image for the same duration and subtract the background counts.
- Calculation:
  - Calculate the system sensitivity (in counts per second per MBq) using the following formula:  $\text{Sensitivity (cps/MBq)} = (\text{Total Counts} - \text{Background Counts}) / (\text{Acquisition Time (s)} \times \text{Activity (MBq)})$
- Phantom Measurements:
  - To account for scatter and attenuation, sensitivity measurements should also be performed with the source placed in a phantom that simulates human tissue (e.g., a water-filled phantom).

#### Data Summary: Sensitivity

System	Typical Sensitivity Range (cps/MBq)	Notes
Siemens e-cam	7 - 35	Sensitivity is highly dependent on the source-to-collimator distance and the size of the lesion. <a href="#">[12]</a>
Philips Skylight	6 - 29	Variations are due to differences in scatter and septal penetration. <a href="#">[12]</a>

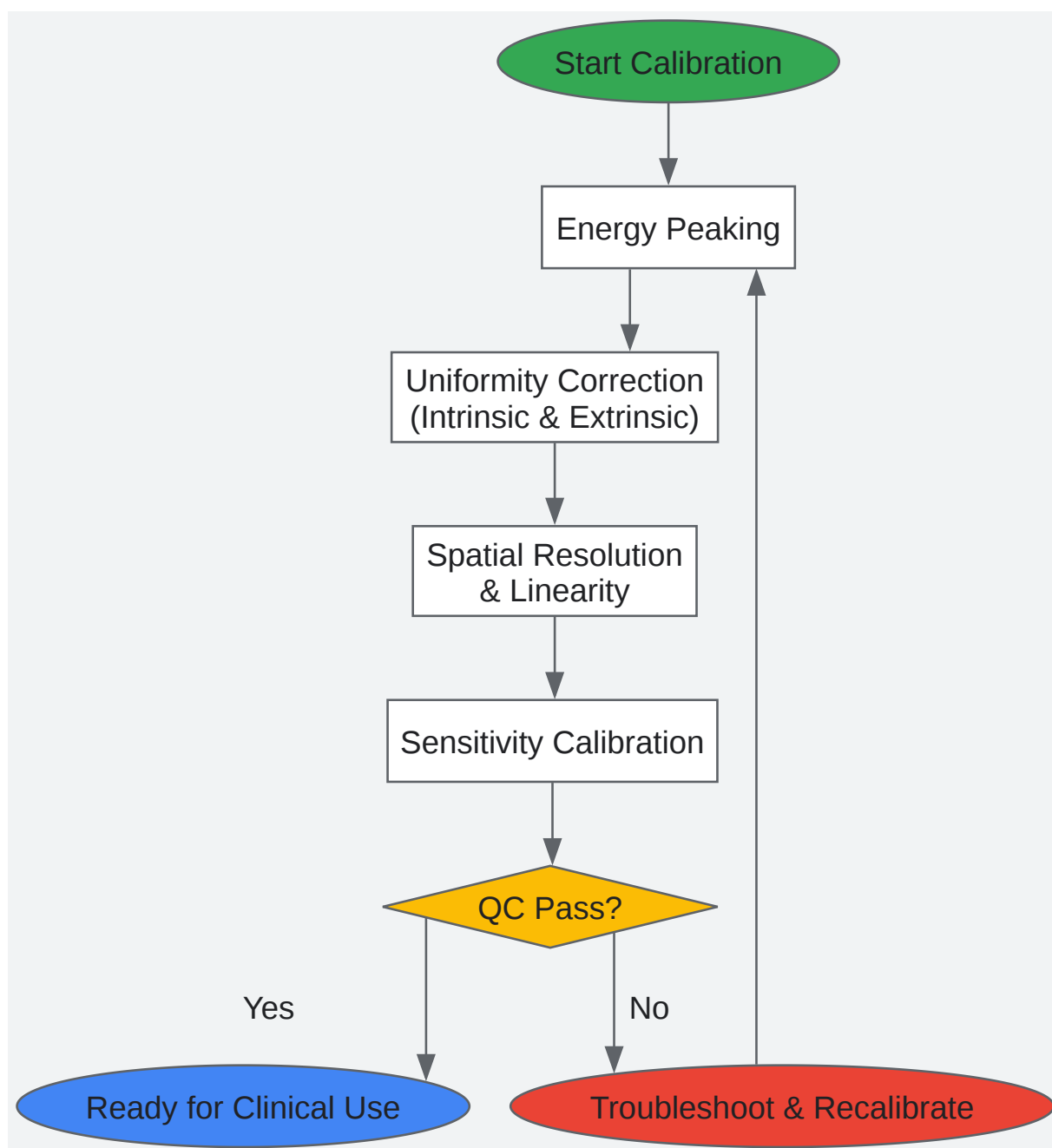
## V. Scatter Correction Windowing

For quantitative I-131 imaging, scatter correction is crucial. The Triple Energy Window (TEW) method is commonly employed.[\[1\]](#)[\[8\]](#)[\[15\]](#)

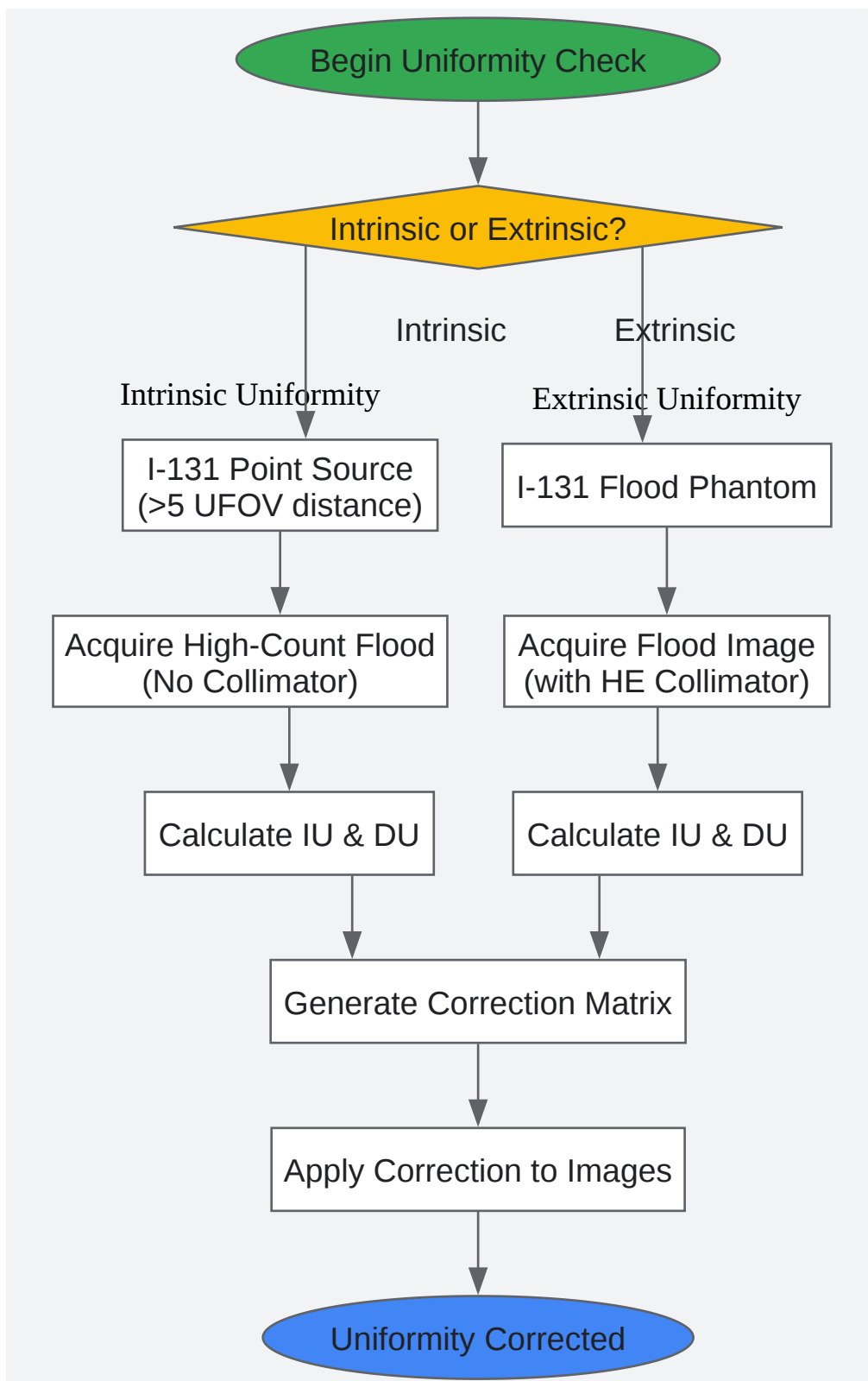
Protocol:

- Energy Window Setup:
  - Main Window: A 15-20% window centered at 364 keV.
  - Lower Scatter Window: A narrow window (e.g., 3-5 keV wide) set below the main window.
  - Upper Scatter Window: A narrow window of the same width set above the main window.
- Acquisition: Acquire data simultaneously in all three energy windows.
- Correction: The counts in the scatter windows are used to estimate and subtract the scatter contribution from the main photopeak window on a pixel-by-pixel basis.

## Diagrams







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